

Application Notes & Protocols: Utilizing Organoids to Study Prostate Hyperplasia

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Compound of Interest

Compound Name: Bph-742

Cat. No.: B15560759

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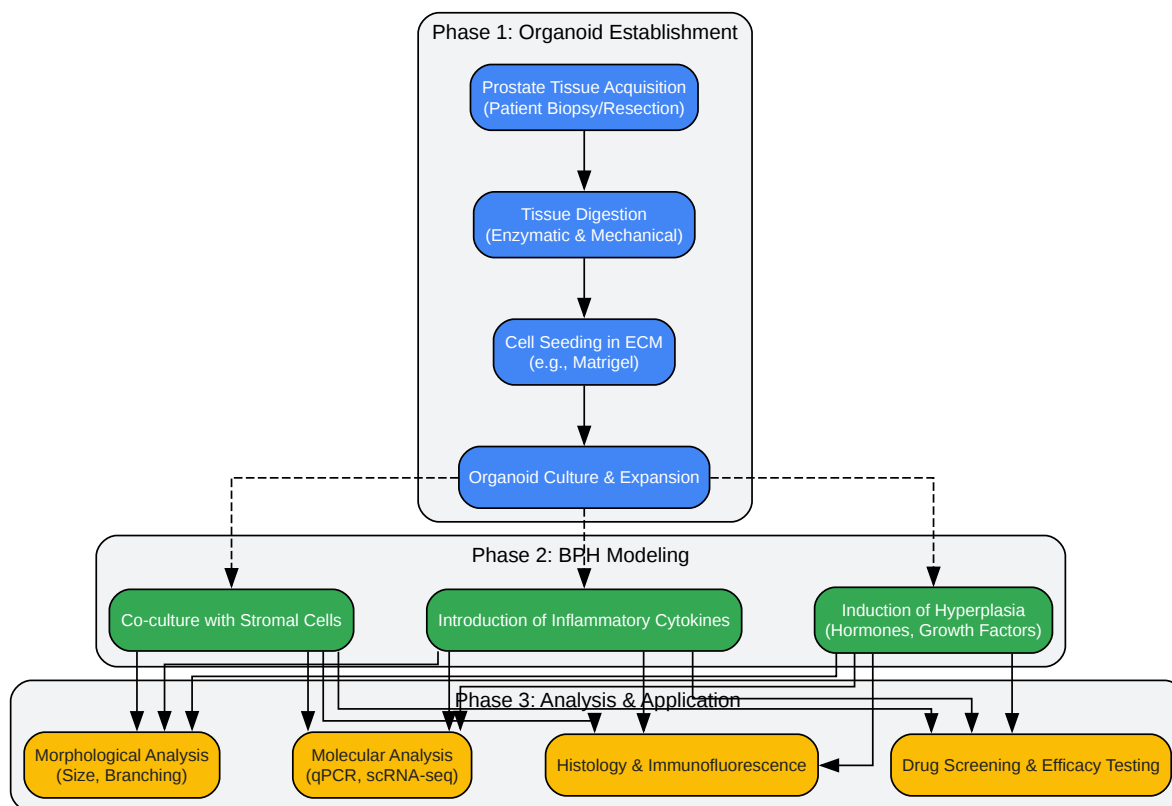
Audience: Researchers, scientists, and drug development professionals.

Introduction: Benign Prostatic Hyperplasia (BPH) is a prevalent condition in aging men, characterized by the non-malignant enlargement of the prostate gland, which can lead to significant lower urinary tract symptoms (LUTS).[1] The pathophysiology of BPH is complex, involving hormonal imbalances, chronic inflammation, and altered stromal-epithelial interactions.[1][2] Traditional 2D cell culture and animal models have limitations in fully recapitulating the intricate 3D architecture and cellular heterogeneity of the human prostate. Prostate organoids have emerged as a powerful in vitro system that bridges this gap.[3][4] These self-organizing, 3D structures, grown from primary patient tissues or stem cells, mimic the cellular composition and glandular architecture of the prostate, providing a more physiologically relevant model to study BPH pathogenesis, identify therapeutic targets, and screen potential drug candidates.[4][5]

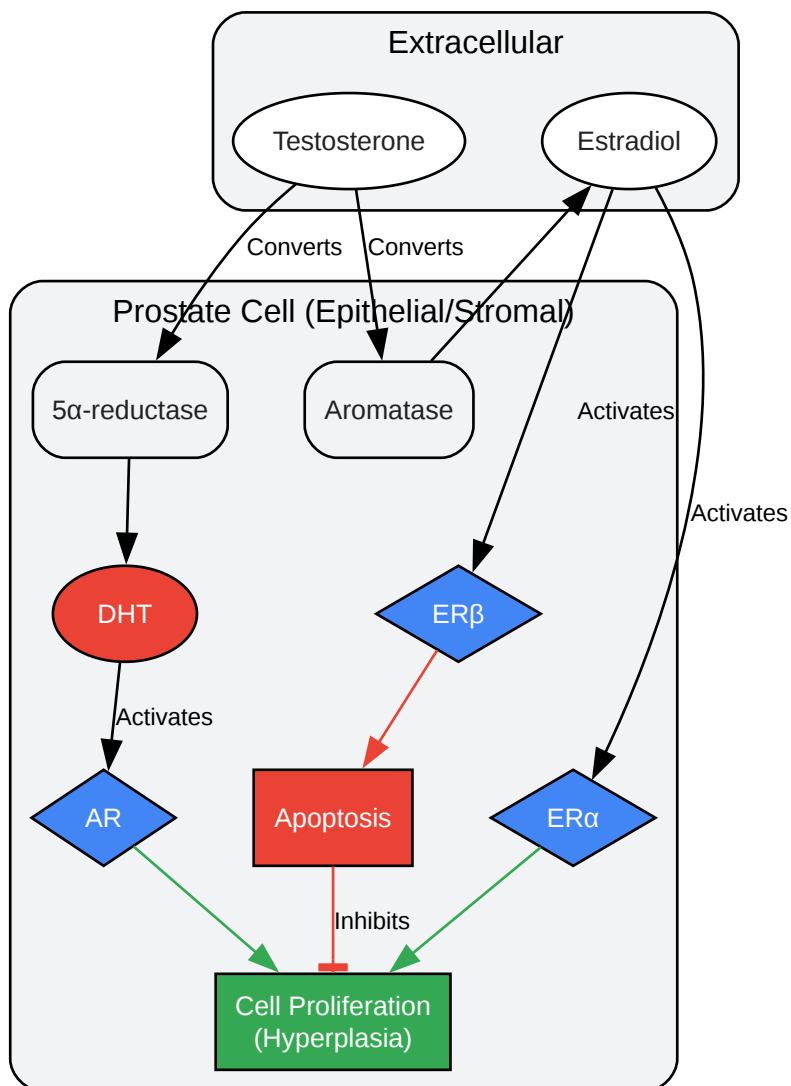
Experimental Workflows & Logical Relationships

A logical workflow is essential for successfully employing organoids in BPH research. The process begins with tissue acquisition and organoid establishment, followed by the induction of a hyperplastic phenotype, and concludes with various analytical endpoints.

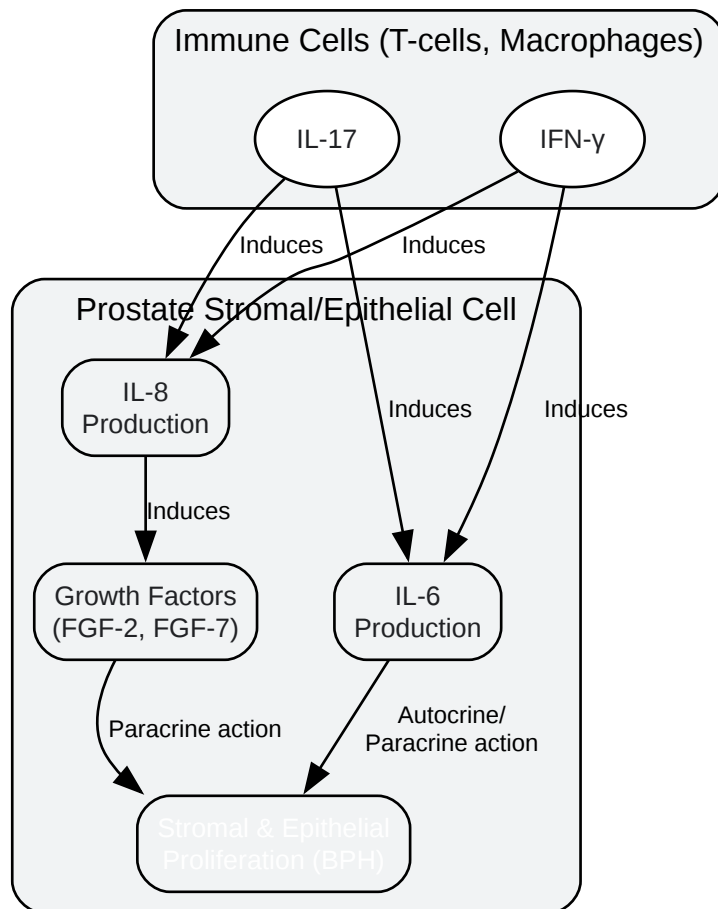
Overall Experimental Workflow for BPH Organoid Studies



Androgen and Estrogen Signaling in BPH



Inflammatory Cytokine Signaling in BPH

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References

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